

Strategic Sourcing & Orthogonal Functionalization: 4-Bromo-3'-chlorobenzophenone

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Compound of Interest

Compound Name: 4-Bromo-3'-chlorobenzophenone

CAS No.: 27434-90-8

Cat. No.: B1272327

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Executive Summary

In the landscape of medicinal chemistry, **4-Bromo-3'-chlorobenzophenone** (CAS: 27434-90-8) represents a high-value "privileged scaffold" rather than a commodity reagent. Unlike its symmetric analog (4,4'-dichlorobenzophenone), this molecule offers orthogonal reactivity: the electronic and steric differentiation between the para-bromo and meta-chloro sites allows for highly controlled, sequential cross-coupling reactions.

This guide addresses the critical bottleneck researchers face: scarcity. While the 4,4' isomer is ubiquitous, the 4-bromo-3'-chloro variant often requires strategic sourcing or on-demand synthesis. This document outlines the procurement landscape, quality control protocols to detect isomeric impurities, and a validated synthetic contingency for in-house production.

Part 1: Chemical Profile & Strategic Utility

The Orthogonal Advantage

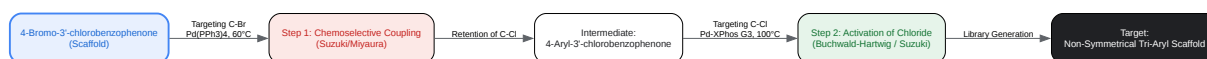
The primary value of **4-Bromo-3'-chlorobenzophenone** lies in the bond dissociation energy (BDE) differential between the Carbon-Bromine (C-Br) and Carbon-Chlorine (C-Cl) bonds.

- Site A (4-Bromo): High reactivity toward Pd(0) oxidative addition. Reacts under mild conditions (e.g., Pd(PPh₃)₄, Na₂CO₃, 60°C).
- Site B (3'-Chloro): Low reactivity. Remains inert during the first coupling event, serving as a "latent" handle for subsequent functionalization using specialized ligands (e.g., Buchwald precatalysts, XPhos) at elevated temperatures.

This chemoselectivity enables the rapid construction of non-symmetrical tri-aryl methane pharmacophores, a geometry increasingly favored to improve solubility and target specificity in kinase inhibitors.

Visualization: Sequential Functionalization Workflow

The following diagram illustrates the logic of exploiting the reactivity gap between the halogen sites.



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Figure 1: Chemoselective workflow exploiting the reactivity difference between para-bromo and meta-chloro sites.

Part 2: Sourcing Landscape & Commercial Availability

Market Status: "Make-to-Order"

Unlike common solvents or reagents, **4-Bromo-3'-chlorobenzophenone** is frequently listed as "Inquire" or "Lead time: 2-4 weeks" by major catalog suppliers (e.g., Sigma-Aldrich, TCI). It is often synthesized on demand rather than held in bulk stock.

Supplier Tiers

Tier	Supplier Type	Availability	Risk Profile	Recommended Action
Tier 1	Global Distributors (Sigma, Fisher, VWR)	Low / Backorder	Low (High QC)	Use for small scale (<5g) validation.
Tier 2	Building Block Specialists (Combi-Blocks, Enamine, MolPort)	Moderate	Low-Medium	Primary Source. Check "Ships within 1-3 days" filter.
Tier 3	Bulk Aggregators (Alibaba, Indiamart)	High (Claimed)	High (Isomer Risk)	Avoid unless Tier 1/2 fail. Requires rigorous internal QC.

Critical Procurement Warning: Isomer Confusion

Vendors often conflate **4-Bromo-3'-chlorobenzophenone** with 4-Bromo-4'-chlorobenzophenone (CAS 27428-57-5). The latter is cheaper and easier to make but strictly symmetrical in terms of para-substitution, destroying the geometric novelty of your target.

Actionable Advice: Always request the H-NMR spectrum before purchasing >10g. Look for the splitting pattern of the meta-substituted ring (see Part 3).

Part 3: Quality Control & Validation

Trustworthiness in chemical biology relies on material provenance. Upon receipt of the commercial material, you must validate its identity to ensure it is not the 4,4' isomer.

Analytical Discrimination Protocol

Feature	4-Bromo-3'-chlorobenzophenone (Target)	4-Bromo-4'-chlorobenzophenone (Impurity)
Symmetry	Asymmetric	Pseudo-Symmetric
¹ H-NMR (Aromatic Region)	Complex multiplet. Distinct singlet-like signal for H2' (proton between Cl and C=O on meta-ring).	Two distinct AA'BB' systems (two pairs of doublets).
¹³ C-NMR	~10 distinct aromatic signals.	~6 distinct aromatic signals (due to symmetry).
Melting Point	Typically lower (due to asymmetry).	Higher (150-152°C).

Self-Validating Check: If your H-NMR shows only two sets of clean doublets in the aromatic region, you have received the wrong isomer (4,4'). Reject the lot.

Part 4: Synthetic Contingency (The "Make" Option)

If commercial stock is unavailable or lead times are prohibitive, the synthesis of **4-Bromo-3'-chlorobenzophenone** is a robust, self-validating protocol suitable for an intermediate organic lab.

Retrosynthetic Logic

To achieve the meta relationship of the chlorine, we cannot use chlorobenzene as the substrate (which directs ortho/para). We must use Bromobenzene (substrate) and 3-Chlorobenzoyl chloride (electrophile).

- Substrate: Bromobenzene (Directs ortho/para).
- Electrophile: 3-Chlorobenzoyl chloride (Meta-substituted acyl group).
- Regioselectivity: The benzoyl group will add para to the bromine due to steric hindrance at the ortho position.

Step-by-Step Protocol: Friedel-Crafts Acylation

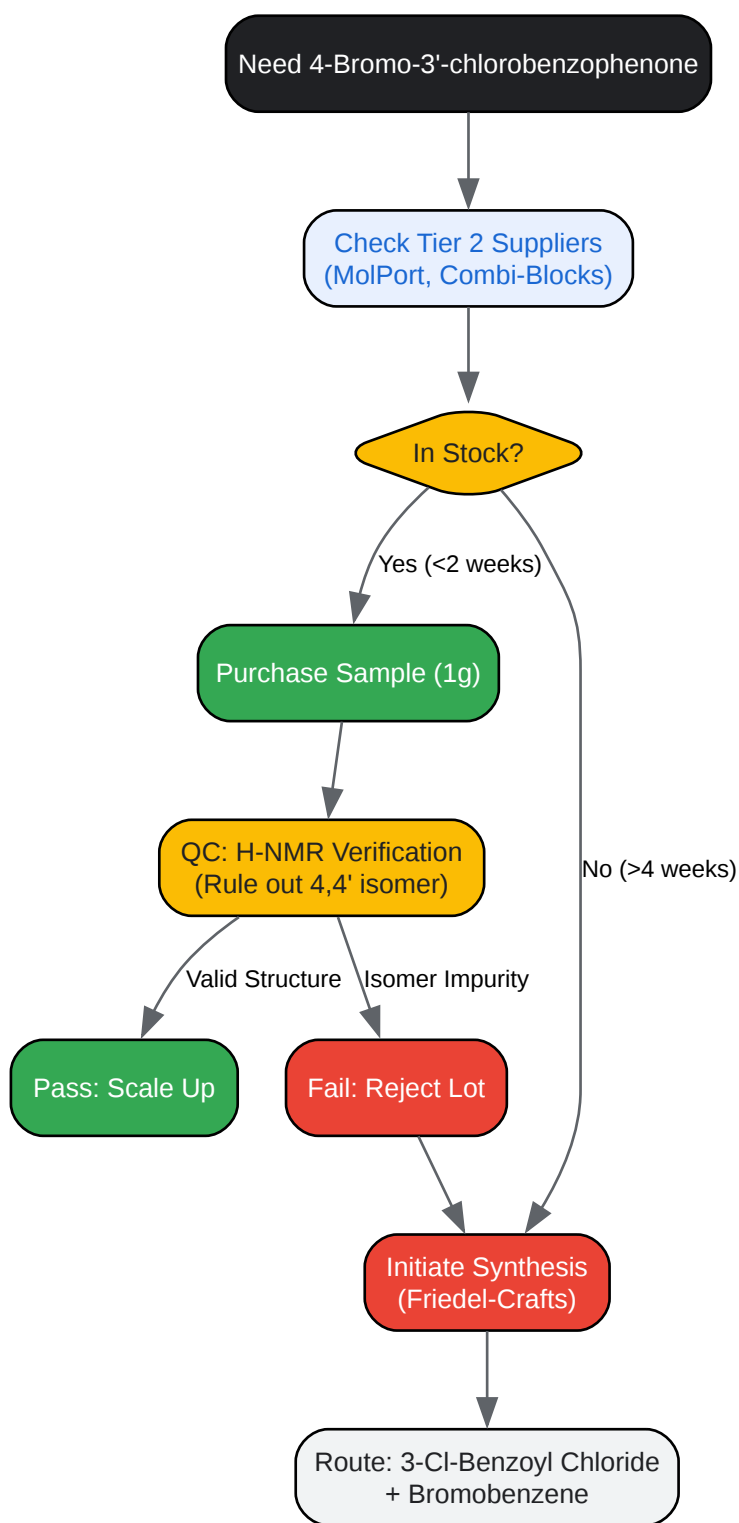
Reagents:

- Bromobenzene (1.0 equiv, Solvent/Reactant)
- 3-Chlorobenzoyl chloride (1.0 equiv)
- Aluminum Chloride (AlCl_3) (1.2 equiv, anhydrous)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)

Procedure:

- Setup: Flame-dry a 250mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser under Nitrogen atmosphere.
- Solvation: Dissolve 3-Chlorobenzoyl chloride (20 mmol) in dry DCM (50 mL).
- Lewis Acid Addition: Cool to 0°C. Add AlCl_3 (24 mmol) portion-wise. The solution will turn yellow/orange (acylium ion formation).
- Substrate Addition: Add Bromobenzene (20 mmol) dropwise over 15 minutes.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4-12 hours. Monitor by TLC (Hexane/EtOAc 9:1).
 - Note: If conversion is sluggish, heat to reflux (40°C for DCM, 80°C for DCE).
- Quench: Pour the reaction mixture carefully onto crushed ice/HCl.
- Workup: Extract with DCM (3x), wash with Brine, dry over MgSO_4 , and concentrate.
- Purification (Critical): The crude will contain some ortho-isomer. Recrystallize from hot Ethanol or perform Flash Chromatography (Silica, 0-5% EtOAc in Hexanes).

Decision Matrix: Sourcing vs. Synthesis



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Figure 2: Decision matrix for procuring high-fidelity starting material.

References

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Sources

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